

Application Notes and Protocols for m3OMG in In Vivo Animal Studies

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Compound of Interest

Compound Name: m3OMG

Cat. No.: B1208855

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These application notes provide a comprehensive overview of 3-O-methyl-D-glucose (**m3OMG**) dosage and administration for in vivo animal studies. This document includes quantitative data summaries, detailed experimental protocols, and visualizations of relevant biological pathways to guide researchers in designing and executing their experiments.

Quantitative Data Summary

The following table summarizes reported dosages of **m3OMG** used in various in vivo animal studies. It is crucial to note that the optimal dosage can vary depending on the animal model, research question, and experimental design. The provided data should serve as a starting point for dose-ranging studies.

Animal Model	Dosage Range	Route of Administration	Frequency	Application/ Observed Effect	Citation(s)
Rat	Up to 2 g/kg	Intravenous (IV)	Single dose	Study of brain glucose and lactate levels. [1]	
Mouse	Not explicitly stated	Intravenous (IV) or Intraperitoneal (IP)	Single dose, prior to alloxan	Protection against alloxan-induced diabetes. [2]	
Mouse	3 g/kg	Intravenous (IV)	Single dose	CEST MRI contrast agent for brain tumor detection.	
Mouse	Not explicitly stated	Not specified	Pre-treatment	Reduction of streptozotocin toxicity. [3]	

Experimental Protocols

Preparation of m3OMG Solution for Injection

Materials:

- 3-O-methyl-D-glucose (**m3OMG**) powder
- Sterile Ringer's solution or sterile 0.9% saline
- Sterile vials
- Vortex mixer
- Sterile filters (0.22 µm)

- Laminar flow hood

Protocol:

- In a laminar flow hood, weigh the desired amount of **m3OMG** powder.
- Dissolve the **m3OMG** powder in a sterile vehicle, such as Ringer's solution or 0.9% saline, to achieve the target concentration. For example, to prepare a 2 g/kg dose for a 250 g rat with an injection volume of 1 ml, a concentration of 500 mg/ml would be required. However, it is often more practical to use a larger volume for accurate dosing. For a 2 g/kg dose in a 250g rat (total dose 500mg) administered in 2ml, the concentration would be 250 mg/ml.
- Gently vortex the solution until the **m3OMG** is completely dissolved.
- Sterile-filter the solution using a 0.22 µm syringe filter into a sterile vial.
- Store the prepared solution at 4°C for short-term use or aliquot and freeze at -20°C for long-term storage. Before use, bring the solution to room temperature.

Intravenous (IV) Tail Vein Injection in Rats

Materials:

- Rat restrainer
- Heat lamp or warming pad
- 70% ethanol
- Sterile gauze
- Tuberculin syringe (1 mL) with a 25-27 gauge needle
- Prepared **m3OMG** solution

Protocol:

- Warm the rat's tail using a heat lamp or warming pad for a few minutes to dilate the lateral tail veins.[\[4\]](#)

- Place the rat in a suitable restrainer to immobilize the animal and expose the tail.
- Clean the tail with 70% ethanol using sterile gauze.
- Identify one of the lateral tail veins.
- Hold the tail gently and insert the needle, bevel up, into the vein at a shallow angle.
- Once the needle is in the vein, a small flash of blood may be visible in the hub of the needle.
- Slowly inject the **m3OMG** solution. The maximum recommended bolus injection volume for a rat is 5 ml/kg.
- After injection, withdraw the needle and apply gentle pressure to the injection site with sterile gauze to prevent bleeding.
- Return the rat to its cage and monitor for any adverse reactions.

Intraperitoneal (IP) Injection in Mice

Materials:

- Appropriate mouse restraint
- 70% ethanol
- Sterile gauze
- Tuberculin syringe (1 mL) with a 25-27 gauge needle
- Prepared **m3OMG** solution

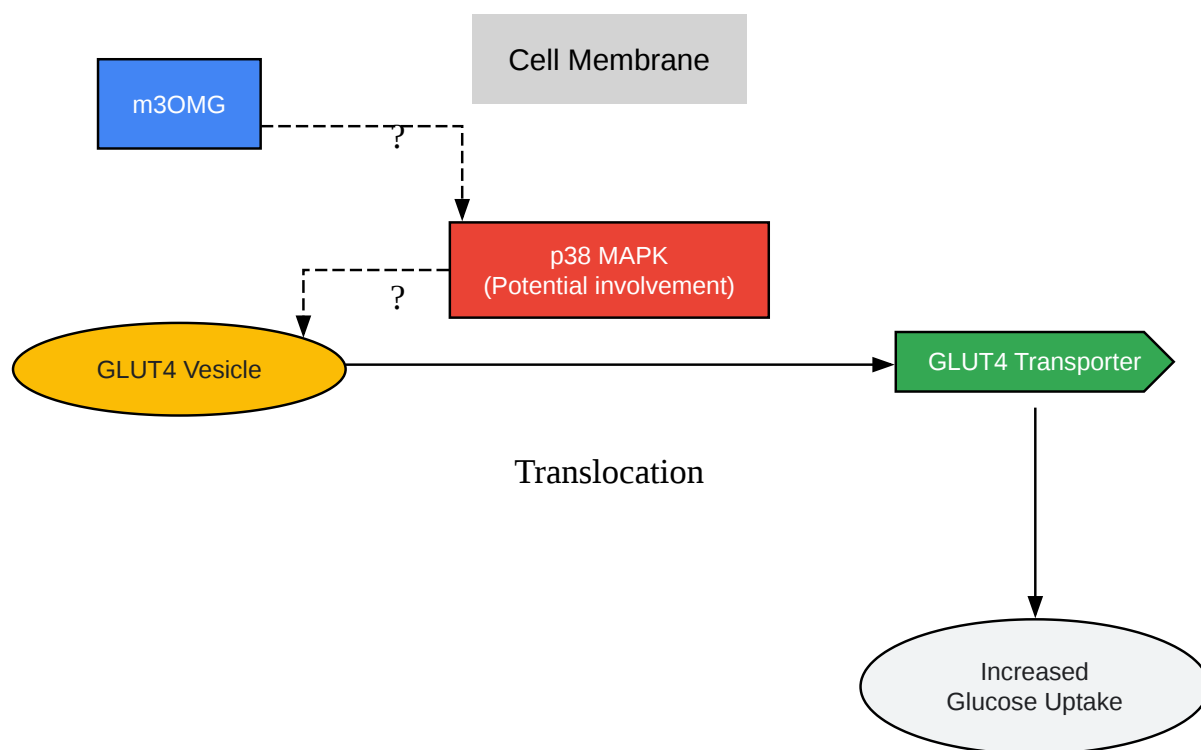
Protocol:

- Securely restrain the mouse, exposing the abdomen.
- Tilt the mouse slightly with its head pointing downwards to move the abdominal organs away from the injection site.

- Identify the injection site in the lower right or left quadrant of the abdomen, avoiding the midline to prevent puncture of the bladder or cecum.
- Clean the injection site with 70% ethanol.
- Insert the needle, bevel up, at a 10-20 degree angle into the peritoneal cavity.
- Gently aspirate to ensure the needle has not entered a blood vessel or organ. If no fluid is drawn back, proceed with the injection.
- Inject the **m3OMG** solution. The maximum recommended IP injection volume for a mouse is 10 ml/kg.
- Withdraw the needle and return the mouse to its cage.
- Monitor the mouse for any signs of distress.

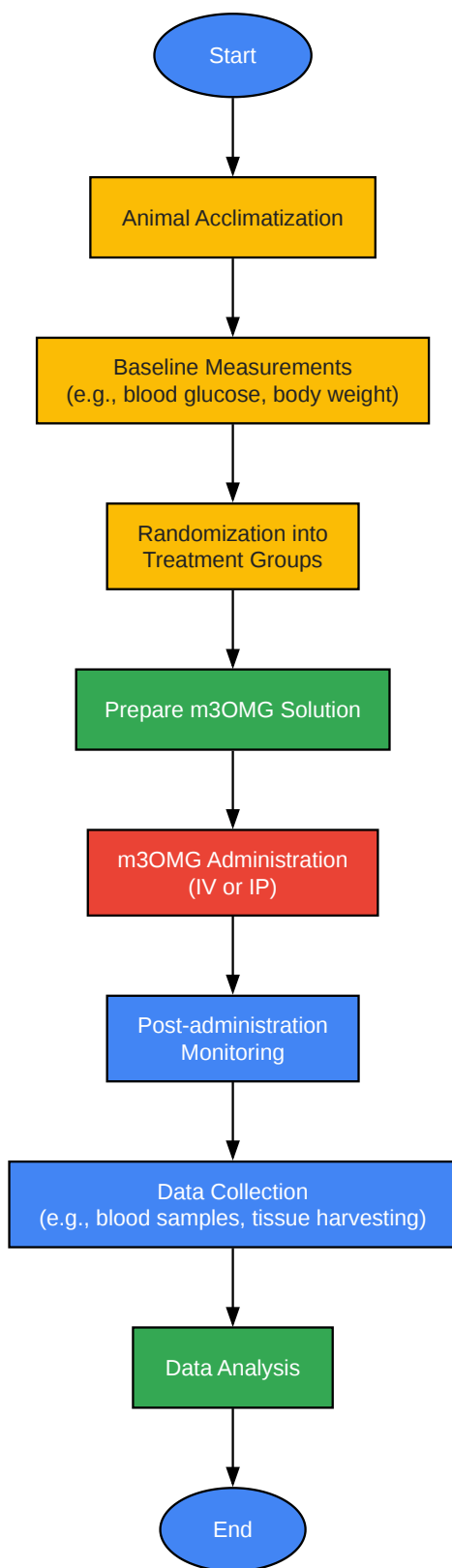
Signaling Pathway and Experimental Workflow Diagrams

The following diagrams illustrate the proposed signaling pathway for **m3OMG**'s effect on GLUT4 translocation and a general experimental workflow for in vivo studies.



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Caption: Proposed signaling pathway of **m3OMG** on GLUT4 translocation.



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Caption: General experimental workflow for in vivo **m3OMG** studies.

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